

# 1,2-dichloroethane CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dichloroethane

Cat. No.: B1671644

[Get Quote](#)

An In-depth Technical Guide to **1,2-Dichloroethane**

## Physicochemical Properties of 1,2-Dichloroethane

**1,2-Dichloroethane**, also known as ethylene dichloride (EDC), is a chlorinated hydrocarbon primarily used as a chemical intermediate in the production of vinyl chloride monomer (VCM), the main precursor to polyvinyl chloride (PVC).[1] It also finds application as a solvent.[1] This colorless liquid possesses a characteristic sweet, chloroform-like odor.[1]

## Core Identification and Physical Data

A comprehensive summary of the key identifiers and physical properties of **1,2-dichloroethane** is presented below. This data is essential for researchers and chemical professionals in designing experiments, understanding its behavior in various environments, and ensuring safe handling.

Property	Value
CAS Number	107-06-2[1][2][3][4]
Molecular Formula	C <sub>2</sub> H <sub>4</sub> Cl <sub>2</sub> [1][2][3][4]
Molecular Weight	98.96 g/mol [1][3][4]
Appearance	Clear, colorless liquid[1][3]
Odor	Chloroform-like, sweet odor[1]
Density	1.256 g/mL at 25 °C[4]
Melting Point	-35 °C[3][4]
Boiling Point	83 °C[4]
Solubility in Water	8.69 g/L at 20 °C[3]
Refractive Index	n <sub>20</sub> /D 1.444[4]

## Experimental Protocols

Due to the broad range of applications for **1,2-dichloroethane**, a multitude of experimental protocols exist. The following outlines a general methodology for its use as a solvent in a typical nucleophilic substitution reaction.

### General Procedure for Nucleophilic Substitution using 1,2-Dichloroethane as a Solvent

Objective: To synthesize an ether via a Williamson ether synthesis, utilizing **1,2-dichloroethane** as the reaction solvent.

Materials:

- Sodium phenoxide
- Ethyl bromide
- 1,2-Dichloroethane** (anhydrous, 99.8%)

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

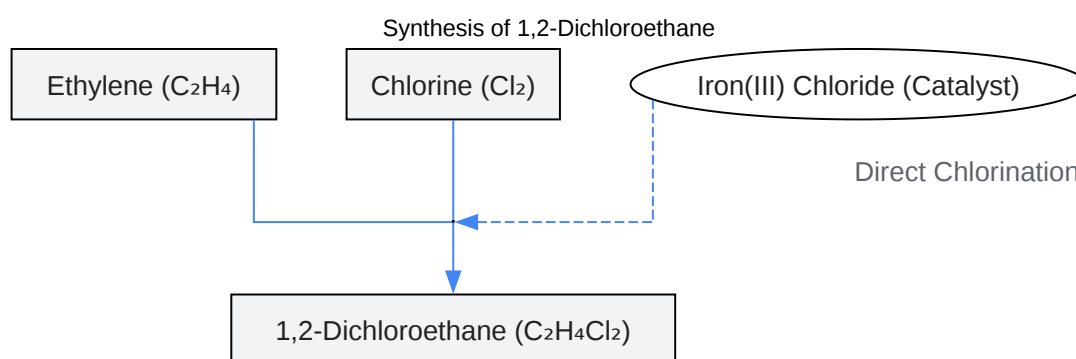
#### Methodology:

- **Reaction Setup:** A dry 250 mL round-bottom flask equipped with a magnetic stir bar is charged with sodium phenoxide (1 equivalent).
- **Solvent Addition:** **1,2-Dichloroethane** (100 mL) is added to the flask under an inert atmosphere (e.g., nitrogen or argon) to dissolve the sodium phenoxide.
- **Reagent Addition:** Ethyl bromide (1.1 equivalents) is added dropwise to the stirring solution at room temperature.
- **Reaction Conditions:** The reaction mixture is heated to reflux (approximately 83 °C) and maintained at this temperature for 4-6 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- **Workup:**
  - The reaction mixture is allowed to cool to room temperature.
  - The mixture is then washed sequentially with 50 mL of water, 50 mL of 1 M sodium hydroxide solution, and 50 mL of brine.
  - The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator.

- Purification: The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure ether.

## Logical and Experimental Workflow Visualization

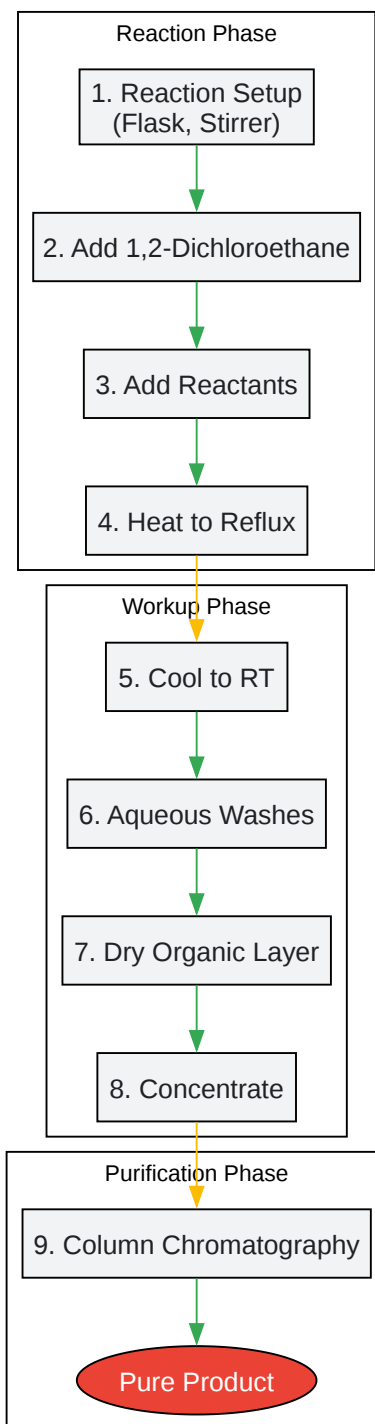
The following diagrams illustrate key processes and logical relationships involving **1,2-dichloroethane**.



[Click to download full resolution via product page](#)

Caption: Direct Chlorination of Ethylene to Produce **1,2-Dichloroethane**.

## Experimental Workflow: Williamson Ether Synthesis



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for a laboratory synthesis using **1,2-dichloroethane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Ethane, 1,2-dichloro- [webbook.nist.gov]
- 3. 107-06-2 CAS | 1,2-DICHLOROETHANE | Alkyl Halides | Article No. 00092 [lobachemie.com]
- 4. 1,2-Dichloroethane | 107-06-2 [chemicalbook.com]
- To cite this document: BenchChem. [1,2-dichloroethane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671644#1-2-dichloroethane-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)